

Navigating the Aqueous Environment with Cyanine5.5 Hydrazide Dichloride: A Technical Guide

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Compound of Interest

Compound Name: Cyanine5.5 hydrazide dichloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide addresses the critical question of the water solubility of **Cyanine5.5 hydrazide dichloride**, a near-infrared fluorescent dye essential for labeling biomolecules. Understanding its solubility is paramount for the successful design and execution of experiments in aqueous environments, particularly in the context of bioconjugation and in vivo imaging. While seemingly straightforward, the water solubility of this compound is nuanced, necessitating a careful approach to its handling and use.

The Solubility Profile of Cyanine5.5 Hydrazide Dichloride

The water solubility of **Cyanine5.5 hydrazide dichloride** is a subject of conflicting reports, with some sources indicating moderate solubility and others describing it as practically insoluble. This discrepancy highlights the importance of operational solubility for experimental success. For practical purposes in a laboratory setting, it is best approached as a compound with limited aqueous solubility.

To achieve the necessary concentrations for efficient labeling of biomolecules in aqueous buffers, the use of an organic co-solvent is standard practice. Organic solvents such as dimethyl sulfoxide (DMSO) or N,N-dimethylformamide (DMF) are typically used to prepare a concentrated stock solution of the dye, which is then added to the aqueous reaction mixture containing the target biomolecule.

Property	Value	Source(s)
Water Solubility	Practically insoluble (< 2 μ M)	[1]
Moderate solubility	[2][3]	
Solubility in Organic Solvents	Good in DMSO, DMF, and alcohols	[1][4]

Experimental Protocol: Labeling of Glycoproteins with Cyanine5.5 Hydrazide Dichloride

The primary application of **Cyanine5.5 hydrazide dichloride** is the fluorescent labeling of molecules containing aldehyde or ketone groups. A common target is glycoproteins, where the cis-diol groups of sugar residues can be oxidized to generate aldehydes using sodium periodate. These aldehydes then serve as reactive sites for conjugation with the hydrazide group of the dye, forming a stable hydrazone linkage.

Here is a detailed, two-stage protocol for the labeling of a glycoprotein, such as an antibody, with **Cyanine5.5 hydrazide dichloride**.

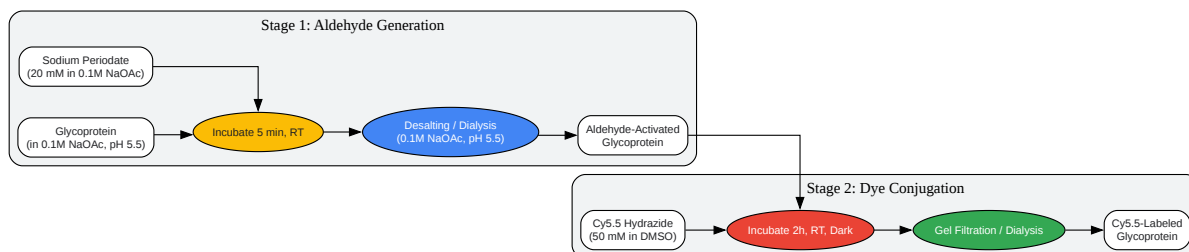
Stage 1: Generation of Aldehyde Groups on the Glycoprotein

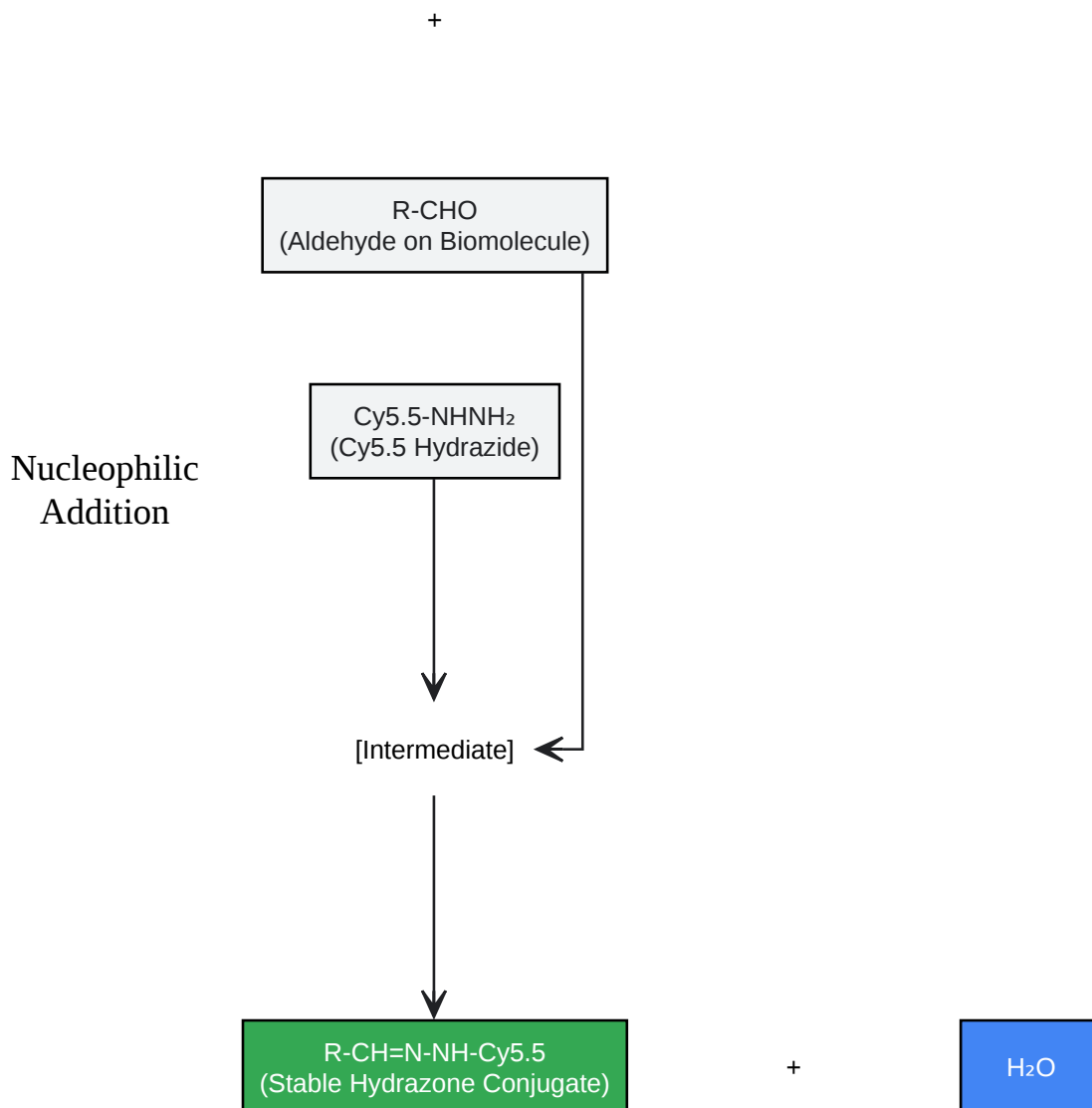
- **Buffer Preparation:** Prepare a 0.1 M sodium acetate buffer with a pH of 5.5.
- **Protein Solution:** Dissolve the glycoprotein in the sodium acetate buffer to a final concentration of 5 mg/mL.
- **Periodate Solution:** Prepare a 20 mM sodium meta-periodate solution in the same sodium acetate buffer. This solution should be freshly prepared immediately before use.

- **Oxidation Reaction:** Mix equal volumes of the protein solution and the periodate solution. Incubate the reaction for 5 minutes at room temperature.
- **Purification:** Immediately after incubation, remove the excess periodate by desalting or dialysis against the 0.1 M sodium acetate buffer (pH 5.5).

Stage 2: Conjugation with **Cyanine5.5 Hydrazide Dichloride**

- **Dye Stock Solution:** Prepare a 50 mM stock solution of **Cyanine5.5 hydrazide dichloride** in high-quality, anhydrous DMSO.
- **Labeling Reaction:** To the purified, aldehyde-containing protein solution, add the **Cyanine5.5 hydrazide dichloride** stock solution. A typical molar ratio is a 10- to 20-fold molar excess of the dye to the protein. For example, add 200 μ L of the 50 mM dye solution to 2 mL of the protein solution.
- **Incubation:** Incubate the reaction mixture for 2 hours at room temperature, protected from light.
- **Final Purification:** Purify the labeled glycoprotein from the unreacted dye using gel filtration or dialysis.





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